

Identified Isotopically Labeled Zafirlukast

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Compound Focus: Zafirlukast-13C,d6

Cat. No.: S12875934

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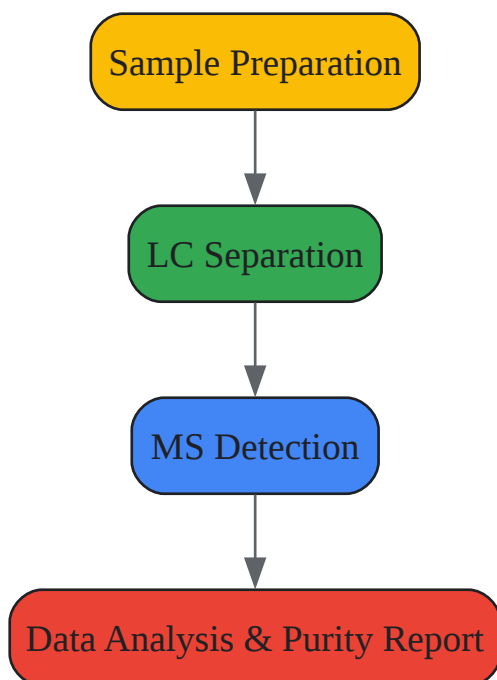
The search results indicate that Zafirlukast-13C-d6 is commercially available as a pharmaceutical reference standard. The key identifying information is summarized in the table below [1].

Property	Description
Catalog Number	AR-Z01006 [1]
Chemical Formula	Information not provided in search results
Molecular Weight	582.71 g/mol [1]
CAS Number	107753-78-6 (for the non-labelled parent compound) [1]
Supplier	Axios Research [1]

This standard is intended for use in pharmaceutical research and development, including applications in quality control, method validation, and stability studies [1].

Analytical Techniques for Isotopic Analysis

Although the search results lack specific methodologies for Zafirlukast-13C-d6, general technical principles for analyzing carbon-13 labeled compounds are established. The workflow for characterization typically involves separation by Liquid Chromatography (LC) coupled with detection by Mass Spectrometry (MS). The following diagram outlines the core logical workflow for such an analysis.



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Workflow for isotopic purity analysis via LC-MS.

The key stages of this workflow are [2]:

- **Sample Preparation:** Dissolving the standard reference material in a suitable solvent.
- **LC Separation:** Isolating the compound of interest from potential impurities using High-Performance Liquid Chromatography (HPLC). A reversed-phase C18 column with a mixture of acetonitrile and water is a typical starting point for method development for zafirlukast [3].
- **MS Detection:** Using mass spectrometry to confirm the identity of the labeled compound and measure isotopic enrichment. Techniques can include:
 - **Molecular MS:** Using high-resolution instruments like Time-of-Flight (TOF) or quadrupole analyzers to confirm the mass shift caused by the ^{13}C -d6 label and identify related impurities [2].
 - **Isotope Ratio MS (IRMS):** A technique coupled with LC (LC-IRMS) for high-precision measurement of $^{13}\text{C}/^{12}\text{C}$ isotopic ratios, though it is more complex [2].
- **Data Analysis:** Calculating isotopic purity based on the mass spectrometric data.

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3. of a LC Validation for the method of analysis in... zafirlukast [pubmed.ncbi.nlm.nih.gov]

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